

# Application of Phosalone as an acaricide in fruit crops

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## Compound of Interest

Compound Name: *Phosalone*

Cat. No.: *B1677705*

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## Phosalone: Historical Application as an Acaricide in Fruit Crops and Current Regulatory Status

Disclaimer: **Phosalone** is an organophosphate insecticide and acaricide that has been banned or severely restricted in many jurisdictions, including the European Union and the United States, due to its toxicity and environmental concerns.[1][2][3] This document is intended for researchers, scientists, and drug development professionals for informational and historical purposes only. It is not a recommendation or guide for the current use of **Phosalone**. Always consult and adhere to local, national, and international regulations regarding pesticide use.

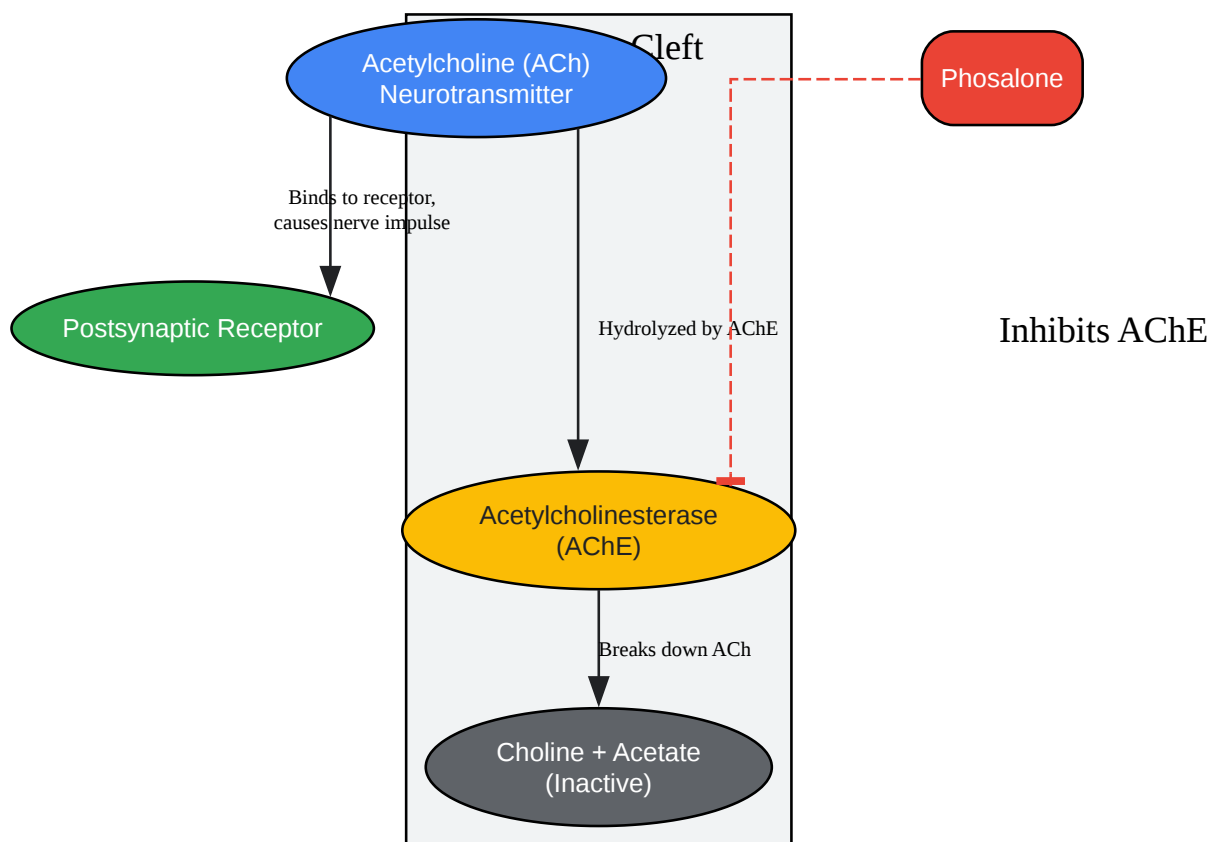
## Introduction

**Phosalone** is a broad-spectrum, non-systemic insecticide and acaricide with contact and stomach action.[4] Historically, it was used to control a range of sucking and chewing pests, including mites, on various fruit crops.[5] Developed by Rhône-Poulenc, its use has been largely discontinued in many parts of the world due to health and environmental safety concerns.[1][2] For instance, the European Union eliminated **Phosalone** from pesticide registration in December 2006.[1][2] It is not registered under the Federal Insecticide, Fungicide, and Rodenticide Act (FIFRA) and cannot be sold, distributed, or used in the United States, although import tolerances for residues on some fruits exist.[3]

## Mechanism of Action

Like other organophosphates, **Phosalone**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of pests.[2][5][6] AChE is

responsible for breaking down the neurotransmitter acetylcholine (ACh). By inhibiting AChE, **Phosalone** causes an accumulation of ACh at the synaptic junctions, leading to continuous nerve stimulation, paralysis, and ultimately, the death of the mite.[7][8]



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Mechanism of Acetylcholinesterase Inhibition by **Phosalone**.

## Historical Application Data

The following tables summarize historical application rates and efficacy data for **Phosalone** on various fruit crops. This information is for reference purposes only.

Table 1: Historical Application Rates of **Phosalone** on Fruit Crops

Crop	Target Mite Pests	Historical Application Rate (Active Ingredient)
Apples, Pears	European red mite (Panonychus ulmi), Twospotted spider mite (Tetranychus urticae)	0.75 - 1.5 kg ai/ha
Stone Fruits (Peaches, Plums, Cherries)	European red mite, Twospotted spider mite	0.5 - 1.2 kg ai/ha
Grapes	Pacific spider mite, Willamette spider mite	0.75 - 1.0 kg ai/ha
Citrus	Citrus red mite, Texas citrus mite	1.0 - 2.0 kg ai/hl

Source: Data compiled from historical pesticide usage reports and efficacy trials.[\[9\]](#)[\[10\]](#)

Table 2: Efficacy of **Phosalone** Against Common Mite Pests in Fruit Crops (Historical Data)

Mite Species	Crop	Historical Efficacy (% mortality)	Notes
Panonychus ulmi (European red mite)	Apples	85 - 98%	Effective against eggs, nymphs, and adults.
Tetranychus urticae (Twospotted spider mite)	Peaches, Apples	80 - 95%	Resistance has been reported in some populations.
Tetranychus pacificus (Pacific spider mite)	Grapes	88 - 97%	Provided good residual control.

Source: Efficacy data from archived field trial reports.[\[11\]](#)[\[12\]](#)

## Experimental Protocols (For Research Purposes)

The following are generalized protocols for evaluating the efficacy of an acaricide and analyzing its residues. These are intended as templates for research and should not be used for the application of banned substances like **Phosalone**.

## Protocol 1: Acaricide Efficacy Bioassay (Leaf-Dip Method)

- **Mite Rearing:** Maintain a healthy, susceptible colony of the target mite species (e.g., *Tetranychus urticae*) on a suitable host plant (e.g., bean plants) in a controlled environment.
- **Preparation of Test Solutions:** Prepare a series of concentrations of the test acaricide in distilled water with a surfactant (e.g., 0.01% Triton X-100). Include a control (water + surfactant only).
- **Leaf Disc Preparation:** Excise leaf discs (approx. 2-3 cm diameter) from untreated host plants.
- **Application:** Dip each leaf disc into a test solution for 5-10 seconds with gentle agitation. Allow the discs to air dry.
- **Infestation:** Place the dried leaf discs, abaxial side up, on moistened cotton in petri dishes. Transfer 10-20 adult female mites onto each disc using a fine brush.
- **Incubation:** Incubate the petri dishes at  $25\pm 1^{\circ}\text{C}$  with a 16:8 (L:D) photoperiod.
- **Mortality Assessment:** After 24, 48, and 72 hours, count the number of dead and live mites under a stereomicroscope. Mites that are unable to move when prodded with a fine brush are considered dead.
- **Data Analysis:** Correct mortality using Abbott's formula. Calculate LC50 and LC90 values using probit analysis.

## Protocol 2: Field Trial for Acaricide Efficacy Evaluation

Workflow for a Field Trial to Evaluate Acaricide Efficacy.

## Protocol 3: QuEChERS Method for Phosalone Residue Analysis in Fruit

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used sample preparation technique for pesticide residue analysis.[\[13\]](#)[\[14\]](#)

- Sample Homogenization: Weigh 10-15 g of a representative fruit sample into a blender and homogenize.
- Extraction:
  - Transfer 10 g of the homogenized sample into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).
  - Shake vigorously for 1 minute.
  - Centrifuge at >1500 rcf for 1 minute.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
  - Transfer an aliquot of the upper acetonitrile layer to a d-SPE cleanup tube containing primary secondary amine (PSA) sorbent (to remove sugars and organic acids) and magnesium sulfate (to remove excess water).
  - Vortex for 30 seconds.
  - Centrifuge at >1500 rcf for 1 minute.
- Analysis:
  - Take an aliquot of the cleaned extract.
  - Analyze using Gas Chromatography (GC) or Liquid Chromatography (LC) coupled with Mass Spectrometry (MS/MS) for detection and quantification.[\[15\]](#)

## Conclusion

While **Phosalone** was historically an effective acaricide for fruit crops, its use has been discontinued in many countries due to significant health and environmental risks.[1][4] Research and development efforts are now focused on integrated pest management (IPM) strategies and the use of safer, more selective acaricides that pose fewer risks to human health and the environment.[16][17] The protocols and data presented here serve as a historical reference for the scientific community and underscore the evolution of pesticide regulation and pest management practices.

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